

PP121 Chemical Properties & Solution Preparation

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Compound Focus: PP121

CAS No.: 1092788-83-4

Cat. No.: S540040

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Table 1: Basic Chemical Properties of PP121

| Property | Specification |
|-------------------|--|
| CAS No. | 1092788-83-4 [1] [2] [3] |
| Molecular Formula | C ₁₇ H ₁₇ N ₇ [1] [2] [3] |
| Molecular Weight | 319.36 g/mol [1] [2] [3] |
| Appearance | White to off-white solid [2] |

Table 2: Solubility and Recommended Stock Solution Preparation

| Solvent | Solubility & Preparation Method | Storage |
|---------|---------------------------------|---------|
|---------|---------------------------------|---------|

| **DMSO** | ~20 mg/mL (62.63 mM) [2]. Sonication is recommended to aid dissolution [2] [3]. | Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles [2]. | | **Ethanol** | ~2 mg/mL (6.26 mM). Sonication is recommended [3]. | | | **Water** | Insoluble or slightly soluble [3]. Not recommended for stock solution. | |

When preparing a stock solution, please note:

- **Use Fresh DMSO:** DMSO is hygroscopic (absorbs moisture from the air), which can reduce the solubility of **PP121** over time. Using a newly opened, dry DMSO container is critical [1].
- **Sonication:** If the powder does not dissolve completely upon vortexing, a brief sonication in a water bath is recommended [2] [3].

In Vitro Application Protocols

Table 3: Summary of Key In Vitro Bioactivities

| Assay Type | Cell Line / System | PP121 Concentration / IC50 | Observed Effect / Key Findings |
|------------------------|---|----------------------------|--|
| Cell Proliferation | TT thyroid carcinoma cells [1] [2] | IC50 = 50 nM [1] [2] | Inhibition of cell proliferation. |
| Cell Proliferation | HUVECs (VEGF-stimulated) [1] [2] | IC50 = 41 nM [1] | Inhibition of VEGF-stimulated proliferation. |
| Antiangiogenic | HUVECs [2] | IC50 = 0.31 nM [2] | Antiangiogenic activity. |
| Pathway Inhibition | U87, LN229 glioblastoma cells [1] [3] | 0.04 - 20 μ M [1] | Dose-dependent blockade of Akt, p70S6K, and S6 phosphorylation. |
| Cell Cycle & Apoptosis | LN220, U87, Seg1 cells [1] [3] | 0.04 - 20 μ M [1] | Induction of G0/G1 cell cycle arrest. |
| Kinase Inhibition | K562, BaF3 cells (Bcr-Abl expressing) [1] [2] | 0.04 - 20 μ M [1] | Inhibition of Bcr-Abl induced tyrosine phosphorylation; induces apoptosis/cell cycle arrest. |

Western Blot Analysis for Pathway Inhibition [1] [3]

- **Cell Seeding:** Seed cells (e.g., U87, LN229) in 12-well plates and allow them to adhere.

- **Treatment:** Treat cells with **PP121** at desired concentrations (e.g., 0.04 - 20 μM) or vehicle control (0.1% DMSO) for a specified duration.
- **Cell Lysis:** Lyse the treated cells using an appropriate lysis buffer.
- **Protein Analysis:** Resolve lysates by SDS-PAGE, transfer to a nitrocellulose membrane, and blot for target proteins (e.g., p-Akt, p-S6) and loading controls.

Cell Proliferation Assay [1] [3]

- **Cell Seeding:** Grow cells in 96-well plates.
- **Treatment:** Treat cells with **PP121** at 4-fold serial dilutions (e.g., from 10 μM to 0.040 μM) or vehicle control (0.1% DMSO).
- **Incubation:** Incubate for 72 hours.
- **Viability Measurement:** Add a cell viability indicator like Resazurin sodium salt (22 μM) and quantify the fluorescence. Calculate IC50 values using appropriate software (e.g., GraphPad Prism).

Apoptosis and Cell Cycle Analysis [1] [3]

- **Treatment:** Treat cells with the indicated concentration of **PP121** or vehicle for 24–72 hours.
- **Staining:**
 - For **apoptosis:** Stain live cells with Annexin V-FITC.
 - For **cell cycle:** Fix cells with ethanol and stain with propidium iodide (PI).
- **Analysis:** Analyze cell populations using a flow cytometer (e.g., FacsCalibur) and software like ModFit or FlowJo.

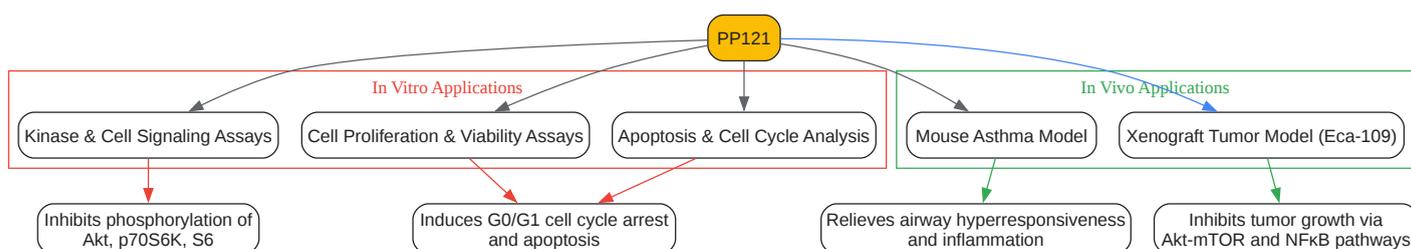
In Vivo Application Protocol

Recent studies have explored the efficacy of **PP121** in disease models beyond cancer, such as asthma.

- **Animal Model:** Ovalbumin (OVA)-sensitized and challenged BALB/c mice as a model of allergic asthma [4].
- **Dosing Formulation:** **PP121** was administered via oral gavage [4]. A clear solution can be prepared, for example, at **2.5 mg/mL** using a formulation of **10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline** [2]. Add solvents in the listed order, ensuring the solution is clear before adding the next solvent.
- **Dosage:** **20 mg/kg and 50 mg/kg** [4].
- **Dosing Schedule:** Administered daily from day 21 to day 34 in the OVA challenge model [4].

- **Key Findings:** **PP121** treatment relieved asthmatic pathological features, including airway hyperresponsiveness, inflammation, and mucus secretion, potentially through the downregulation of the MAPK/Akt signaling pathway [4].

Below is a workflow diagram summarizing the primary experimental applications and key findings for **PP121**.



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Important Technical Notes

- **Positive Control:** Dexamethasone (Dex) was used as a positive control in the asthma model study [4].
- **Solution Stability:** While specific stability data for **PP121** solutions is not provided in the search results, it is a best practice to prepare stock solutions fresh for critical experiments. If storage is necessary, aliquot and store at recommended temperatures, and avoid repeated freeze-thaw cycles [2].
- **Bioactivity Verification:** The multi-targeted nature of **PP121** means observed phenotypic effects (e.g., reduced proliferation) should be corroborated with mechanistic studies (e.g., western blotting) to confirm the inhibition of intended pathways [1] [4].

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References

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